

Technical Profile: p-Chlorophenyl Methyl Sulfoxide (CAS 934-73-6)

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Compound of Interest

Compound Name: *p*-Chlorophenyl methyl sulfoxide

CAS No.: 934-73-6

Cat. No.: B1581415

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Executive Summary

p-Chlorophenyl methyl sulfoxide (1-Chloro-4-(methylsulfinyl)benzene) is a pivotal organosulfur intermediate used extensively in asymmetric synthesis and pharmaceutical metabolite profiling. Distinguished by its chiral sulfinyl center, it serves as a standard model substrate for evaluating enantioselective oxidation catalysts and is a known metabolite of p-chlorophenyl methyl sulfide-based pesticides and drugs. This guide provides a rigorous technical analysis of its physicochemical properties, validated synthesis protocols, and analytical identification strategies.

Chemical Identity & Core Parameters[1][2][3][4][5][6]

Parameter	Specification
CAS Registry Number	934-73-6
IUPAC Name	1-Chloro-4-(methylsulfinyl)benzene
Synonyms	Methyl 4-chlorophenyl sulfoxide; p-Chlorophenyl methyl sulfoxide
Molecular Formula	C ₇ H ₇ ClOS
Molecular Weight	174.65 g/mol
SMILES	CS(=O)C1=CC=C(Cl)C=C1
InChI Key	UBDUBBTYCRJUHW-UHFFFAOYSA-N

Physical & Spectral Characterization[3][8][9][10][11]

Accurate identification relies on distinguishing the sulfoxide from its reduced sulfide precursor and over-oxidized sulfone byproduct.

Physical Properties

Property	Value	Context
Appearance	White crystalline solid/powder	Standard state
Melting Point	45–46 °C	Distinct from Sulfone (MP ~98°C)
Boiling Point	135–136 °C @ 5 Torr	High thermal stability under vacuum
Solubility	Soluble in CHCl ₃ , CH ₂ Cl ₂ , DMSO, Ethanol	Poor solubility in water

Spectroscopic Data (Validated)

¹H NMR (400 MHz, CDCl₃): The spectrum is characterized by the distinct methyl singlet and the para-substituted aromatic system.

- δ 7.58 (d, $J = 8.5$ Hz, 2H, Ar-H ortho to sulfinyl)
- δ 7.49 (d, $J = 8.5$ Hz, 2H, Ar-H ortho to chloro)
- δ 2.71 (s, 3H, S(O)-CH₃)

Mass Spectrometry (EI, 75 eV):

- Molecular Ion (M⁺): m/z 174/176 (characteristic 3:1 Cl isotope pattern)
- Base Peak: m/z 159 (M – CH₃)
- Fragment: m/z 111 (Chlorophenyl cation, Cl-C₆H₄⁺)

Synthesis & Manufacturing Protocols

Method A: Controlled Chemical Oxidation (Laboratory Scale)

This protocol utilizes Sodium Metaperiodate (NaIO₄) to prevent over-oxidation to the sulfone, a common issue with stronger oxidants like m-CPBA.

Reagents:

- p-Chlorothioanisole (Methyl 4-chlorophenyl sulfide)
- Sodium Metaperiodate (NaIO₄)
- Solvent: Methanol/Water (1:1 v/v)

Protocol:

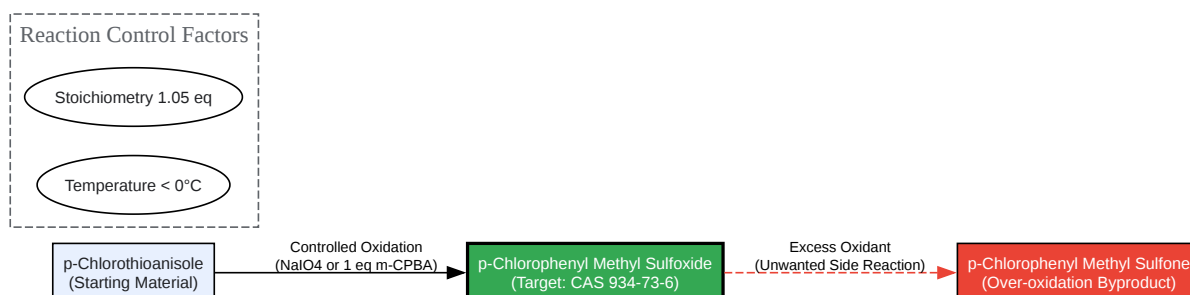
- Dissolution: Dissolve 10 mmol of p-chlorothioanisole in 30 mL of Methanol.
- Oxidant Addition: Add a solution of 11 mmol NaIO₄ in 30 mL water dropwise at 0 °C.
- Reaction: Stir at 0 °C for 2 hours, then allow to warm to room temperature overnight.

- Quench & Extraction: Filter off the precipitated sodium iodate. Extract the filtrate with Dichloromethane (3 x 20 mL).
- Purification: Dry organic layer over MgSO_4 , concentrate in vacuo. Recrystallize from hexane/ether if necessary.

Method B: Enantioselective Synthesis (Biocatalytic)

For applications requiring chiral purity (e.g., (S)-**p-Chlorophenyl methyl sulfoxide**), enzymatic oxidation using Nitrobenzene Dioxygenase (NBDO) or chemical catalysis with Vanadium-Schiff base complexes is employed.

Workflow Visualization: The following diagram illustrates the oxidative pathway and the critical divergence between sulfoxide and sulfone formation.



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Caption: Stepwise oxidation pathway highlighting the critical control point to avoid sulfone formation.

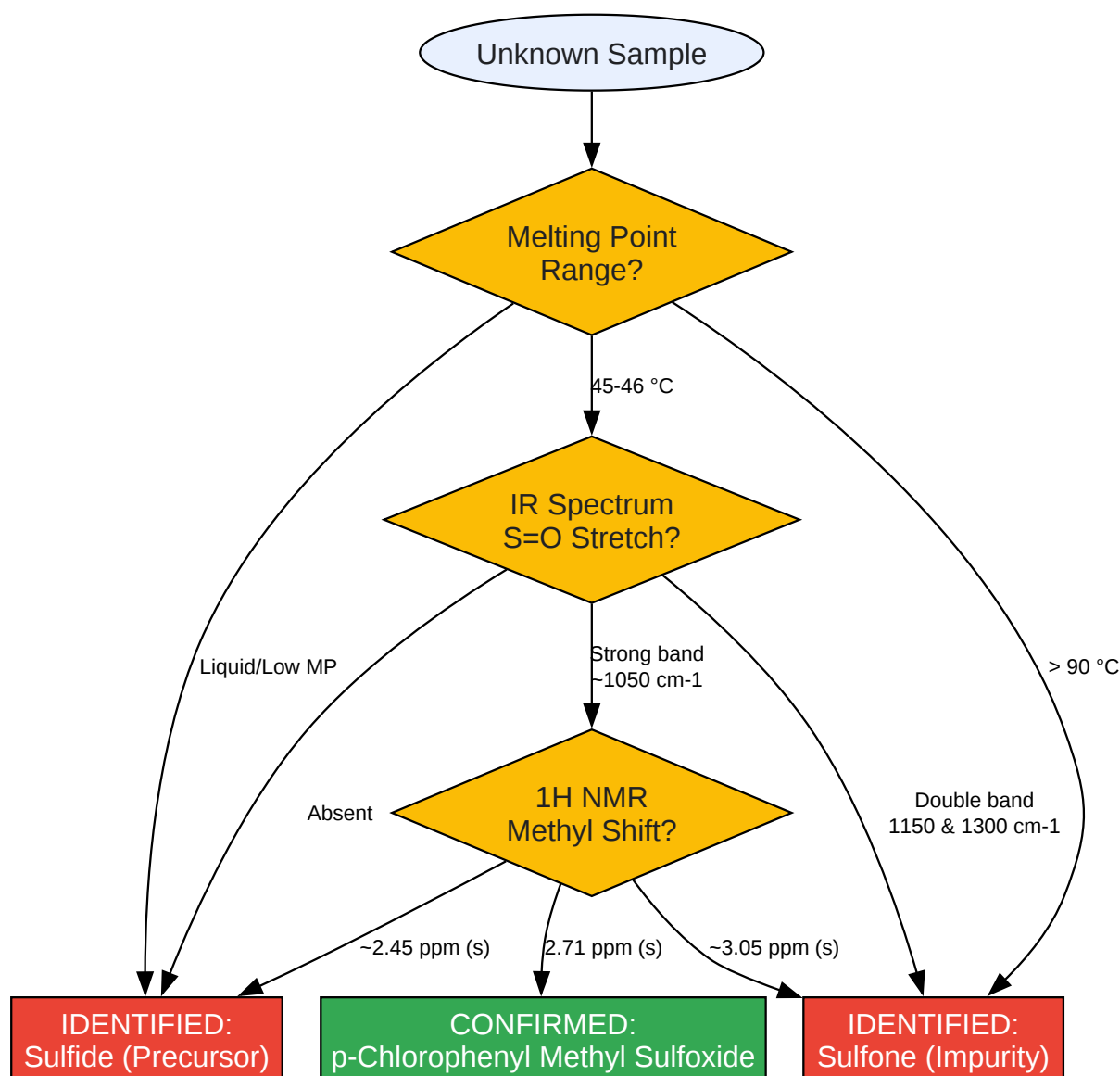
Analytical Identification Strategy

Distinguishing the sulfoxide from its sulfide precursor and sulfone analog is critical for purity assessment.

HPLC Separation (Chiral & Achiral):

- Column: Chiralcel OD-H (for enantiomer separation) or C18 (for chemical purity).
- Mobile Phase: Hexane/Isopropanol (90:10).
- Flow Rate: 1.0 mL/min.
- Retention Times (Approximate):
 - Sulfide: ~5.0 min (Elutes first, non-polar)
 - Sulfoxide (Target): ~7.0 - 8.0 min (More polar)
 - Sulfone: Distinct retention (often elutes between or after, depending on phase).

Decision Logic for Identification: Use the following logic gate to confirm identity based on experimental data.



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Caption: Analytical decision tree for distinguishing sulfoxide from sulfide and sulfone analogs.

Applications in Drug Development[2]

- Chiral Ligand Synthesis: The enantiopure form ((R) or (S)) acts as a chiral controller in asymmetric allylations and Lewis acid-catalyzed reactions.

- **Metabolic Profiling:** It is a primary metabolite of p-chlorophenyl methyl sulfide, a moiety found in various agrochemicals and pharmacological agents. Monitoring its formation helps map oxidative metabolic pathways (S-oxidation) in liver microsome assays.
- **Active Pharmaceutical Ingredient (API) Intermediate:** Used in the synthesis of sulfoximine-based inhibitors and as a scaffold for modification in medicinal chemistry campaigns targeting COX-2 inhibition or anti-ulcer activity (analogous to proton pump inhibitors).

Safety & Handling (MSDS Summary)

- **GHS Classification:** Warning.^[1]
- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- **Handling:** Handle under inert atmosphere (Nitrogen/Argon) if high purity is required, as sulfoxides can be hygroscopic.
- **Storage:** Store at 2-8 °C. Desiccate to prevent moisture absorption.

References

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Sources

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